

Application Note: Quantification of Airborne N,N-Dimethylethylamine in Workplace Environments

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Compound of Interest

Compound Name: *N,N-Dimethylethylamine*

CAS No.: 84649-84-3

Cat. No.: B7797831

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Introduction: The Imperative for Monitoring N,N-Dimethylethylamine (DMEA)

N,N-Dimethylethylamine (DMEA) is a tertiary aliphatic amine utilized across various industrial sectors, including foundries as a catalyst for core production, in the manufacturing of polymers, pharmaceuticals, and as a corrosion inhibitor.[1][2] Despite its utility, airborne DMEA poses significant occupational health risks. Exposure can lead to a range of adverse health effects, from irritation of the eyes, skin, and respiratory tract to more severe conditions such as corneal damage, pulmonary irritation, and potential liver and kidney damage.[2][3] Notably, workers exposed to DMEA have reported vision disturbances, including blurred or foggy vision and the perception of halos around lights.[4][5] These symptoms can impair a worker's ability to perform tasks safely, increasing the risk of accidents.[5] Therefore, the accurate quantification of airborne DMEA concentrations in workplace settings is paramount for ensuring worker safety, assessing the efficacy of control measures, and maintaining compliance with occupational exposure limits.

This application note provides a comprehensive guide for the sampling and analysis of airborne DMEA, designed for researchers, industrial hygienists, and analytical scientists. The

methodologies detailed herein are grounded in established analytical principles to ensure robust and reliable quantification.

Workplace Exposure Limits and Health Considerations

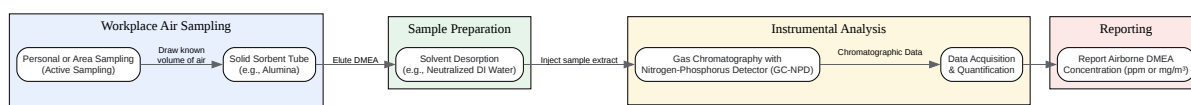
Several regulatory bodies and occupational health organizations have established workplace exposure limits (WELs) for various amines to protect workers from their adverse health effects. While there is no specific OSHA Permissible Exposure Limit (PEL) for DMEA, NIOSH has investigated workplace exposures and associated health effects.^[2]^[4] Investigations have shown that vision disturbances and other systemic effects occurred at 8-hour time-weighted average (TWA) concentrations at or above 6 mg/m³ (2 ppm) and with 15-minute short-term exposures as high as 29 mg/m³ (9.7 ppm).^[4] For context, related compounds like diethylamine have an OSHA PEL of 25 ppm as an 8-hour TWA.^[6] Given the potential for significant health impacts at low concentrations, sensitive and accurate monitoring methods are crucial.

Table 1: Key Health Effects Associated with DMEA Exposure

Health Effect	Description
Ocular Effects	Blurred vision, foggy vision, halo vision (glauropsia), severe eye irritation, and potential for permanent corneal damage. ^[3] ^[4] ^[5]
Respiratory Irritation	Irritation of the nose, throat, and lungs, leading to coughing and shortness of breath. High exposures can cause pulmonary edema. ^[3]
Dermal Effects	Skin irritation and severe burns upon contact. ^[3]
Systemic Effects	Headaches, nausea, and stomach pain have been reported by exposed workers. ^[4] Repeated exposure may lead to liver damage. ^[3]

Experimental Workflow: From Air Sampling to Quantification

The accurate determination of airborne DMEA involves a multi-step process encompassing sample collection, preparation, and instrumental analysis. The choice of methodology is critical to overcome the challenges associated with analyzing volatile and polar amines.



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Figure 1: General experimental workflow for the quantification of airborne DMEA.

Causality Behind Experimental Choices

Direct analysis of free amines by gas chromatography (GC) can be challenging due to their polarity, which leads to peak tailing and potential adsorption on the analytical column.[7][8] To mitigate these issues, two primary approaches are considered:

- **Direct Analysis with a Specific Detector:** Utilizing a highly selective detector, such as a Nitrogen-Phosphorus Detector (NPD), enhances sensitivity and selectivity for nitrogen-containing compounds like DMEA, allowing for direct analysis without derivatization.
- **Derivatization:** Chemically modifying the amine to create a less polar and more volatile derivative improves chromatographic performance.[7][9] This is a common strategy for amine analysis but adds a step to the sample preparation process.

For this application note, we will focus on a direct analysis method adapted from historical OSHA recommendations, which provides a straightforward and reproducible approach.[2]

Detailed Protocol: Air Sampling and Sample Preparation

This protocol is based on the principles outlined in historical OSHA methodology for DMEA.[2]

Materials and Reagents

- Sampling Media: Jumbo alumina solid sorbent tubes (e.g., 400-mg primary section and 200-mg backup section). Note: The capacity of alumina tubes can vary between lots, so it is crucial to verify the capacity for each new lot used.[\[2\]](#)
- Sampling Pump: Calibrated personal sampling pump capable of operating at a flow rate of 0.1 L/min.
- Desorption Solution: Deionized water, neutralized to a pH of 7.
- Vials: 2 mL glass vials with PTFE-lined caps.
- Pipettes and Syringes: Calibrated for accurate volume measurements.
- Safety Equipment: Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.[\[10\]](#)

Air Sampling Protocol

- Pump Calibration: Calibrate the personal sampling pump to a flow rate of 0.1 L/min using a representative sorbent tube in the calibration train.
- Sample Collection:
 - Break the ends of a new alumina sorbent tube immediately before sampling.
 - Connect the backup section of the tube (smaller sorbent bed) to the sampling pump with flexible tubing.
 - For personal monitoring, attach the sampling tube in the worker's breathing zone.[\[11\]](#) For area monitoring, place the tube in a stationary location.
 - Draw a known volume of air through the tube. A typical sampling duration is 40 minutes at 0.1 L/min, for a total volume of 4 L.[\[2\]](#)
- Post-Sampling:

- After sampling, remove the tube and immediately seal both ends with the provided plastic caps.
- Label each sample clearly.
- With each batch of samples, include at least one blank tube that has been handled in the same manner as the samples (ends broken, sealed) but with no air drawn through it.[\[2\]](#)

Sample Preparation Protocol

- Tube Preparation: Carefully break open the sorbent tube and transfer the primary (larger) and backup (smaller) sorbent sections into separate 2 mL vials.
- Desorption:
 - Pipette exactly 2.0 mL of the neutralized deionized water into each vial.
 - Immediately cap each vial.
- Elution:
 - Allow the samples to desorb for 30 minutes, with occasional shaking to ensure thorough mixing.[\[2\]](#)
- Sample Transfer: After desorption, the supernatant is ready for analysis. If necessary, filter the sample through a syringe filter to remove any particulate matter before injection into the GC.

Instrumental Analysis: Gas Chromatography with Nitrogen-Phosphorus Detection (GC-NPD)

Instrumentation and Conditions

- Gas Chromatograph: Equipped with a Nitrogen-Phosphorus Detector (NPD).
- Column: A column suitable for amine analysis, such as a base-deactivated polyethylene glycol (PEG) or a porous polymer column.[\[12\]](#)

- Carrier Gas: Purified nitrogen or helium.[2]
- Detector Gases: Hydrogen and purified air.[2]
- Injector and Detector Temperatures: Optimized for the analysis of volatile amines (e.g., 250 °C).[12]
- Oven Temperature Program: An isothermal or temperature-programmed method to ensure adequate separation of DMEA from any potential interferences.

Table 2: Example GC-NPD Parameters

Parameter	Value	Rationale
Injector Temperature	250 °C	Ensures rapid volatilization of the sample.
Oven Program	110 °C isothermal	A simple starting point; may need optimization based on interferences.[12]
Detector Temperature	250 °C	Maintains the analyte in the gas phase and ensures optimal detector response.
Carrier Gas Flow	~1-2 mL/min	Optimized for column dimensions and desired resolution.
Injection Volume	1 µL	A typical injection volume for this type of analysis.[2]

Calibration and Quantification

- Stock Standard Preparation: Prepare a stock standard of DMEA in neutralized deionized water.
- Working Standards: Create a series of working standards by diluting the stock standard to cover the expected concentration range of the workplace samples. At least four separate

standards should be prepared.[\[2\]](#)

- Calibration Curve: Inject the working standards into the GC-NPD system and generate a calibration curve by plotting the peak area response against the concentration of DMEA. The response of an NPD can be non-linear, so a multi-point calibration curve is necessary.[\[2\]](#)
- Sample Analysis: Inject the desorbed samples and blanks into the GC-NPD system.
- Quantification: Determine the concentration of DMEA in the samples by comparing their peak areas to the calibration curve.

The airborne concentration of DMEA can be calculated using the following formula:

$$\text{Concentration (mg/m}^3\text{)} = (C * V_d) / (V_a * D_e)$$

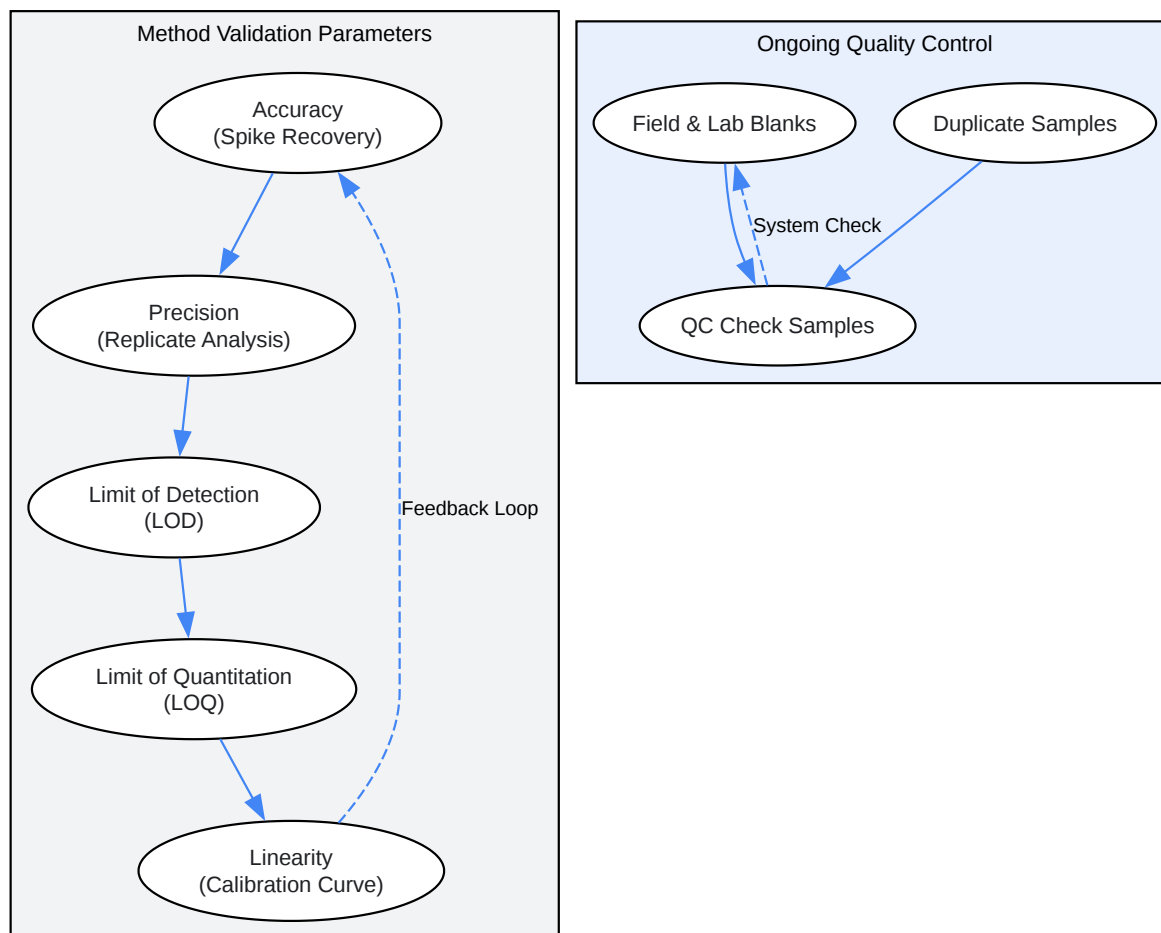
Where:

- C = Concentration of DMEA in the desorption solution (µg/mL)
- V_d = Volume of the desorption solution (mL)
- V_a = Volume of air sampled (L)
- D_e = Desorption efficiency (expressed as a decimal)

Note: The desorption efficiency should be determined experimentally by spiking known amounts of DMEA onto sorbent tubes and analyzing them alongside the samples.

Quality Control and Method Validation

A robust analytical method requires a system of self-validation to ensure the trustworthiness of the results.



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Figure 2: Interrelationship of method validation and quality control parameters.

- Field Blanks: Analyze field blanks to check for contamination during handling and transport. [2]
- Spiked Samples: Analyze media spikes at different concentrations to determine the desorption efficiency and assess the accuracy of the method.
- Replicate Samples: Analyze replicate samples to assess the precision of the entire sampling and analytical process.

- Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determine the LOD and LOQ to define the sensitivity of the method. The analytical procedure's detection limit for a similar method was reported as 5 ng per injection.[2]

Conclusion

The quantification of airborne **N,N-Dimethylethylamine** is a critical component of a comprehensive occupational health and safety program in workplaces where this compound is used. The method described, involving active sampling on alumina sorbent tubes followed by GC-NPD analysis, provides a reliable and sensitive approach for monitoring worker exposure. Adherence to stringent quality control measures and proper validation are essential for generating data that can be confidently used to protect worker health. By implementing such monitoring strategies, employers can better assess workplace risks, ensure the effectiveness of engineering controls and PPE, and maintain a safe working environment.

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